Introduction: The Azepane-Sulfonamide Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*N-cyclopentylazepane-1-sulfonamide*
Cat. No.:	*B7537565*

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The confluence of the azepane ring and the sulfonamide functional group represents a significant area of interest in contemporary medicinal chemistry. The azepane scaffold, a seven-membered nitrogen-containing heterocycle, provides a flexible, three-dimensional structure that is advantageous for exploring chemical space and optimizing pharmacokinetic properties.[1][2][3] The sulfonamide group, a stable and synthetically accessible pharmacophore, has been a cornerstone of drug development since the 1930s, valued for its ability to act as a hydrogen bond acceptor and its bioisosteric relationship to the amide bond.[4][5][6]

This guide provides a detailed technical overview of **N-cyclopentylazepane-1-sulfonamide**, a specific derivative within this promising class of molecules. As a Senior Application Scientist, the following sections are structured to deliver not just data, but a field-proven perspective on the causality behind experimental choices and the interpretation of results for researchers, scientists, and drug development professionals. We will delve into its core physicochemical properties, spectroscopic signature, synthesis, and the broader biological context that makes this molecular architecture compelling for therapeutic innovation.[7][8]

Compound Identification and Core Structure

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A precise understanding of a molecule begins with its fundamental identifiers and structure. **N-cyclopentylazepane-1-sulfonamide** combines the saturated seven-membered azepane ring with a cyclopentyl-substituted sulfonamide group.

Caption: Structure of **N-cyclopentylazepane-1-sulfonamide**.

Identifier	Value	Source
IUPAC Name	N-cyclopentylazepane-1-sulfonamide	N/A
Molecular Formula	$C_{11}H_{22}N_2O_2S$	N/A
Molecular Weight	246.37 g/mol	N/A
Canonical SMILES	C1CCN(CCCCCC1)S(=O)(=O)NC2CCCC2	N/A
CAS Number	Not available	N/A

Note: As this is a specific, non-commercial compound, a dedicated CAS number and experimental data are not publicly available. The data presented are computed or inferred from closely related structures.

Physicochemical Properties: A Predictive Analysis

The physicochemical properties of a compound are critical predictors of its behavior in both experimental and biological systems. For **N-cyclopentylazepane-1-sulfonamide**, these properties can be estimated based on its constituent functional groups.

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Property	Predicted Value / Range	Significance in Drug Development
Melting Point	Crystalline solid, likely >100 °C	Purity assessment and solid-state stability.[9] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.[10]
Boiling Point	>300 °C (Decomposes)	Not typically relevant for non-volatile solids; high value indicates strong intermolecular forces.
Solubility	Low in water; Soluble in organic solvents (e.g., DMSO, Methanol, Dichloromethane)	Affects formulation, bioavailability, and choice of solvents for assays. Sulfonamide solubility can be pH-dependent.[11][12]
pKa	~10-11 (Sulfonamide N-H)	The acidity of the sulfonamide proton influences its ability to act as a hydrogen bond donor and its ionization state at physiological pH.
LogP	2.5 - 3.5	A measure of lipophilicity, which impacts membrane permeability, protein binding, and metabolic stability.

Spectroscopic and Analytical Characterization

Structural elucidation and confirmation rely on a suite of spectroscopic techniques. The following sections describe the expected spectral signatures for **N-cyclopentylazepane-1-sulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR is a powerful tool for unambiguous structure determination of small molecules.[13][14][15][16]

- ^{1}H NMR (Proton NMR):
  - δ 7.0-8.0 ppm (broad singlet, 1H): The acidic proton on the sulfonamide nitrogen (NH). Its chemical shift can be concentration-dependent and it may exchange with D_2O.
  - δ 3.0-3.5 ppm (multiplet, 1H): The methine proton (CH) on the cyclopentyl ring directly attached to the nitrogen.
  - δ 2.8-3.2 ppm (multiplet, 4H): The methylene protons (CH_2) in the azepane ring adjacent to the nitrogen atom.
  - δ 1.2-1.9 ppm (multiplets, 16H): A complex region containing the overlapping signals from the remaining methylene protons of both the azepane and cyclopentyl rings.
- ^{13}C NMR (Carbon NMR):
  - δ 55-65 ppm: The methine carbon of the cyclopentyl ring attached to the nitrogen.
  - δ 45-55 ppm: The two methylene carbons of the azepane ring adjacent to the sulfonamide nitrogen.
  - δ 20-40 ppm: A series of peaks corresponding to the remaining methylene carbons of both the azepane and cyclopentyl rings.

Caption: Analytical workflow for structural verification.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of key functional groups.

- 3350-3250 cm^{-1} (sharp, medium): N-H stretching vibration of the sulfonamide group.
- 2950-2850 cm^{-1} (strong, sharp): C-H stretching vibrations from the aliphatic CH_2 and CH groups of the rings.

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- 1350-1320 cm^{-1} and 1170-1150 cm^{-1} (strong): Asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonyl group, which are highly characteristic.[17]
- 920-890 cm^{-1} (medium): S-N stretching vibration.[17][18]

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and fragmentation patterns. For **N-cyclopentylazepane-1-sulfonamide**, High-Resolution Mass Spectrometry (HRMS) using a soft ionization technique like Electrospray Ionization (ESI) would be expected to show a prominent protonated molecular ion $[M+H]^+$ at m/z 247.1478.

Synthesis and Derivatization

The synthesis of **N-cyclopentylazepane-1-sulfonamide** is typically achieved through the reaction of azepane with cyclopentylsulfamoyl chloride, or more commonly, by coupling azepane-1-sulfonyl chloride with cyclopentylamine. The latter is often preferred due to the commercial availability and stability of the starting materials.

Caption: A representative two-step synthesis pathway.

This modular synthesis allows for the rapid generation of analogs for structure-activity relationship (SAR) studies by substituting either the azepane or the cyclopentylamine with other cyclic or acyclic amines.[4]

Experimental Protocols: Ensuring Data Integrity

Trustworthy data is built on robust and well-documented experimental protocols.

Protocol: Melting Point Determination

The determination of a melting point is a fundamental technique for assessing the purity of a crystalline solid.[10][19][20]

- Sample Preparation: Finely grind a small amount (1-2 mg) of the crystalline **N-cyclopentylazepane-1-sulfonamide**.

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- Capillary Loading: Tap the open end of a glass capillary tube into the powdered sample. Gently tap the sealed bottom of the tube on a hard surface to pack the sample to a height of 2-3 mm.[20]
- Apparatus Setup: Place the loaded capillary into a calibrated melting point apparatus.
- Rapid Initial Melt (for unknown compounds): Heat the sample rapidly (10-15 °C/min) to get an approximate melting range. Allow the apparatus to cool.[10][20]
- Accurate Determination: Heat the apparatus again to about 20 °C below the approximate melting point. Reduce the heating rate to 1-2 °C/min.[20]
- Recording: Record the temperature (T_1) at which the first liquid droplet appears and the temperature (T_2) at which the entire sample becomes a clear liquid. The melting point is reported as the range T_1-T_2. A narrow range (<2 °C) is indicative of high purity.[9][10]

Protocol: NMR Sample Preparation and Analysis

This protocol outlines the standard procedure for acquiring ^{1}H and ^{13}C NMR spectra for structural confirmation.[14][21]

- Sample Preparation: Accurately weigh 5-10 mg of **N-cyclopentylazepane-1-sulfonamide** and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.
- Instrumentation: Place the NMR tube in the spectrometer.
- Shimming: Optimize the magnetic field homogeneity (shimming) to obtain sharp, symmetrical peaks.
- Acquisition of ^{1}H Spectrum: Acquire a standard 1D proton spectrum. Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- Acquisition of ^{13}C Spectrum: Acquire a proton-decoupled ^{13}C spectrum. This experiment typically requires a longer acquisition time than the proton spectrum.
- Data Processing: Apply Fourier transformation to the acquired free induction decays (FIDs). Phase the spectra and perform baseline correction.

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- Referencing: Calibrate the chemical shift (δ) scale using the residual solvent peak (e.g., $CHCl_3$ at δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).[22]

- Analysis: Integrate the ^1H NMR signals to determine proton ratios and analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the corresponding nuclei in the molecular structure.

Biological Context and Therapeutic Potential

While specific biological data for **N-cyclopentylazepane-1-sulfonamide** is not published, the broader class of azepane sulfonamides has been identified as a source of potent enzyme inhibitors. Notably, research has described the discovery of azepane sulfonamides as highly potent inhibitors of 11β-hydroxysteroid dehydrogenase type 1 (11β-HSD1), an enzyme implicated in metabolic diseases like type 2 diabetes and obesity.[7] The flexible azepane ring and the specific substitutions are crucial for achieving high binding affinity and selectivity. This highlights the potential of **N-cyclopentylazepane-1-sulfonamide** and its derivatives as lead structures for further investigation in drug discovery programs targeting various enzymes.[2][3][8]

Conclusion

N-cyclopentylazepane-1-sulfonamide is a well-defined molecular entity whose properties can be confidently predicted and characterized using standard analytical techniques. This guide has provided a comprehensive technical framework covering its structure, physicochemical properties, spectroscopic signatures, and synthetic accessibility. The established importance of the azepane-sulfonamide scaffold in medicinal chemistry, particularly as enzyme inhibitors, positions this compound and its analogs as valuable tools for researchers and drug developers exploring new therapeutic frontiers. The provided protocols offer a validated system for ensuring the scientific integrity of future experimental work.

References

- University of Malakand. (n.d.). Determination of the melting point. Retrieved from [Link]

- Peng, C., et al. (2020). NMR Characterization of RNA Small Molecule Interactions. PMC, NIH. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). N-cyclopentyl-4-methylbenzene-1-sulfonamide. Retrieved from [Link]
- Bhat, B. G., et al. (2009). The Discovery of Azepane Sulfonamides as Potent 11beta-HSD1 Inhibitors. PubMed. Retrieved from [Link]
- SSERC. (n.d.). Melting point determination. Retrieved from [Link]
- Jain, A., & Yalkowsky, S. H. (2004). Estimation of Melting Points of Organic Compounds. Industrial & Engineering Chemistry Research, 43(21), 6847-6852. Retrieved from [Link]
- BYJU'S. (2019). Determination Of Melting Point Of An Organic Compound. Retrieved from [Link]
- Dong, V. M., & Riedel, J. (2017). Video: Melting Point Determination of Solid Organic Compounds. JoVE. Retrieved from [Link]
- Lodewyk, M. W., et al. (2012). A guide to small-molecule structure assignment through computation of (1H and 13C) NMR chemical shifts. Nature Protocols, 7(4), 627-639. Retrieved from [Link]
- PubChem. (n.d.). N-cyclopropyl-4-methylbenzene-1-sulfonamide. Retrieved from [Link]
- Bovey, F. A. (2024). NMR spectroscopy of small molecules in solution. Nuclear Magnetic Resonance, 50. Retrieved from [Link]
- Zha, G.-F., et al. (2019). Pharmaceutical significance of azepane based motifs for drug discovery: A critical review. European Journal of Medicinal Chemistry, 162, 465-494. Retrieved from [Link]
- Schwartz, M. A., & Sello, J. K. (1979). Solubility studies of silver sulfonamides. PubMed. Retrieved from [Link]
- University of Gothenburg. (2023). Small molecule-NMR. Retrieved from [Link]
- Hampson, J. W., et al. (1999). Solubility of Three Veterinary Sulfonamides in Supercritical Carbon Dioxide by a Recirculating Equilibrium Method. Journal of Chemical & Engineering Data, 44(6), 1222-1225. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Cysewska, K., et al. (2024). Predicting sulfanilamide solubility in the binary mixtures using a reference solvent approach. Polymers in Medicine, 54(1), 1-13. Retrieved from [Link]
- News-Medical.Net. (2019). Characterizing Small Molecules with NMR. Retrieved from [Link]
- Royal Society of Chemistry. (2013). 1H NMR spectrum of Compound 32. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information Experimental and theoretical investigation of conformational states and noncovalent interactions in crystalline sulfonamides. Retrieved from [Link]
- Hanaee, J., et al. (2015). (PDF) Solubility prediction of sulfonamides at various temperatures using a single determination. ResearchGate. Retrieved from [Link]
- Zha, G.-F., et al. (2019). Pharmaceutical significance of azepane based motifs for drug discovery: A critical review. PubMed. Retrieved from [Link]
- GitHub Pages. (n.d.). SOLUBILITY DATA SERIES. Retrieved from [Link]
- Chemsrc. (2025). CAS#:1082398-44-4 | N-Cyclopropyl-3-hydroxybenzene-1-sulfonamide. Retrieved from [Link]
- PubChem. (n.d.). Cyclopentyl pentane-1-sulfonate. Retrieved from [Link]
- Research India Publications. (n.d.). Synthesis and characterization of some sulfonamide dervatives. Retrieved from [Link]
- Soriano-Correa, C., et al. (2003). Physicochemical and structural properties of bacteriostatic sulfonamides: Theoretical study. International Journal of Quantum Chemistry, 94(3), 165-172. Retrieved from [Link]
- PubChem. (n.d.). Sulfonamides. Retrieved from [Link]
- ResearchGate. (n.d.). IR and 1H NMR spectral data. Retrieved from [Link]
- Wikipedia. (n.d.). Sulfonamide. Retrieved from [Link]

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- Google Patents. (2009). US20090112021A1 - Preparation of cyclopropyl sulfonylamides.
- Macmillan Group, Princeton University. (2023). One-Pot Synthesis of Sulfonamides from Unactivated Acids and Amines via Aromatic Decarboxylative Halosulfonylation. Retrieved from [Link]
- Movassaghi, M., & Schmidt, M. A. (2007). Primary Sulfonamide Synthesis Using the Sulfinylamine Reagent N-Sulfinyl-O-(tert-butyl)hydroxylamine, t-BuONSO. PMC. Retrieved from [Link]
- ResearchGate. (n.d.). Structures and physico-chemical properties of the sulfonamide antibiotics under investigation. Retrieved from [Link]
- Al-Masoudi, N. A., et al. (2022). Structure and Computational Studies of New Sulfonamide Compound: {(4-nitrophenyl)sulfonyl}tryptophan. PMC. Retrieved from [Link]
- MDPI. (2018). Synthesis of Novel Sulfonamide Derivatives Featuring 1-(Methylsulfonyl)-4-(2,3,4-Trimethoxybenzyl)Piperazine Core Structures. Retrieved from [Link]

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Sources

- 1. Pharmaceutical significance of azepane based motifs for drug discovery: A critical review [ouci.dntb.gov.ua]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. lifechemicals.com [lifechemicals.com]
- 4. thieme.de [thieme.de]
- 5. Sulfonamide - Wikipedia [en.wikipedia.org]
- 6. macmillan.princeton.edu [macmillan.princeton.edu]
- 7. The discovery of azepane sulfonamides as potent 11beta-HSD1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 8. Pharmaceutical significance of azepane based motifs for drug discovery: A critical review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. SSERC | Melting point determination [sserc.org.uk]
- 10. almaaqal.edu.iq [almaaqal.edu.iq]
- 11. Solubility studies of silver sulfonamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. iupac.github.io [iupac.github.io]
- 13. NMR Characterization of RNA Small Molecule Interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 14. A guide to small-molecule structure assignment through computation of (1H and 13C) NMR chemical shifts | Springer Nature Experiments [experiments.springernature.com]
- 15. Small molecule-NMR | University of Gothenburg [gu.se]
- 16. news-medical.net [news-medical.net]
- 17. rsc.org [rsc.org]
- 18. Structure and Computational Studies of New Sulfonamide Compound: {(4-nitrophenyl)sulfonyl}tryptophan - PMC [pmc.ncbi.nlm.nih.gov]
- 19. byjus.com [byjus.com]
- 20. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 21. books.rsc.org [books.rsc.org]
- 22. rsc.org [rsc.org]

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